

Essential Safety and Operational Guide for Handling YC-1

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Compound of Interest

Compound Name: yc-1

Cat. No.: B235206

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This document provides immediate safety, handling, and disposal protocols for **YC-1**, a potent inhibitor of Hypoxia-Inducible Factor-1 α (HIF-1 α) and a nitric oxide (NO)-independent activator of soluble guanylyl cyclase (sGC). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative and physical data for **YC-1**.

Property	Value
Chemical Name	3-(5'-Hydroxymethyl-2'-furyl)-1-benzylindazole[1]
Molecular Formula	C ₁₉ H ₁₆ N ₂ O ₂ [1]
Molecular Weight	304.3 g/mol [1]
CAS Number	170632-47-0[1]
Appearance	White to yellow powder
Solubility	DMF: 20 mg/ml, DMSO: 20 mg/ml, Ethanol: 20 mg/ml[1]
Purity	≥99%[1]
Storage Temperature	-20°C

Operational Plan: Personal Protective Equipment (PPE)

Standard laboratory procedures should be followed when handling **YC-1**. The recommended Personal Protective Equipment (PPE) includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A dust mask or respirator is recommended, especially when handling the powder form to avoid inhalation.
- Body Protection: A laboratory coat must be worn.

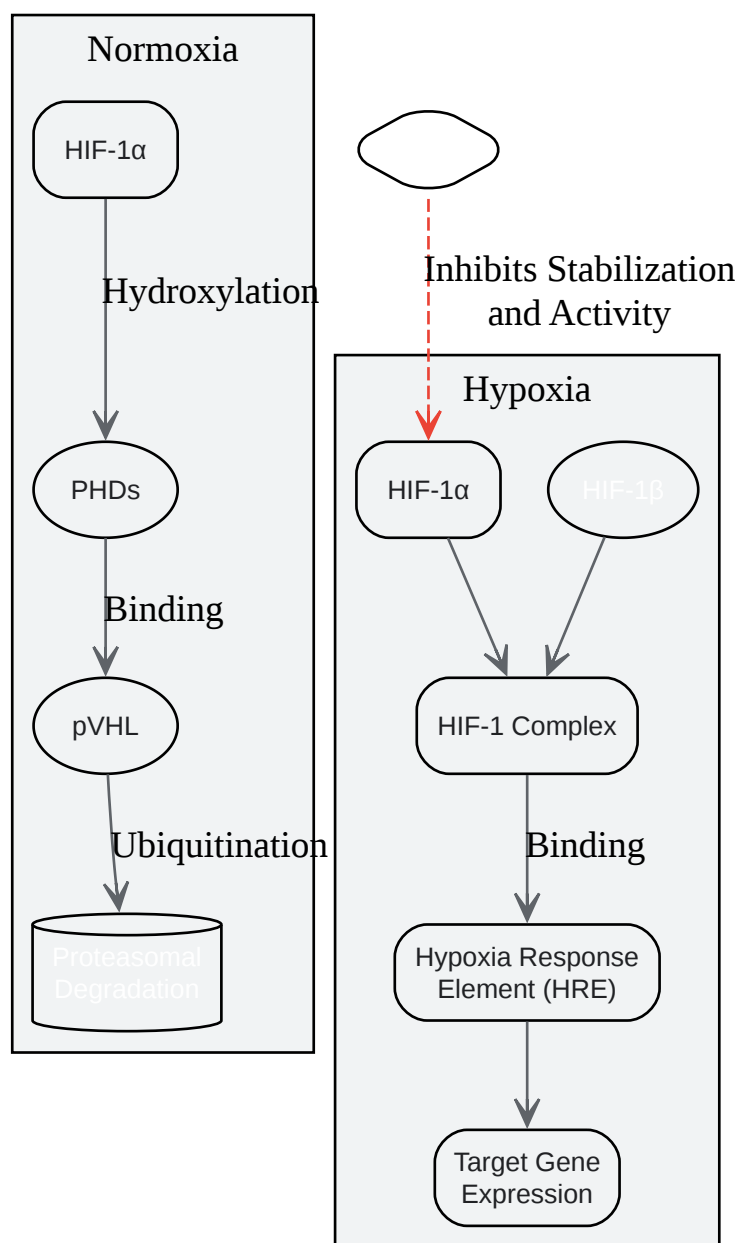
Experimental Protocol: Preparation of YC-1 Stock Solution

This protocol outlines the steps for preparing a stock solution of **YC-1** for in vitro experiments.

- Pre-Experiment Checklist:
 - Ensure all necessary PPE is worn correctly.
 - Verify that the chemical fume hood is functioning properly.
 - Have spill containment materials readily available.
- Procedure:
 - All handling of solid **YC-1** should be performed in a chemical fume hood to minimize inhalation risk.
 - To prepare a stock solution, carefully weigh the desired amount of **YC-1** powder.
 - Slowly add the appropriate solvent (e.g., DMSO) to the powder to achieve the desired concentration (e.g., 20 mg/ml).[\[1\]](#)
 - Vortex or sonicate the solution until the **YC-1** is completely dissolved.
 - Store the stock solution in a tightly sealed vial at -20°C.

Signaling Pathway of YC-1 in HIF-1 α Inhibition

YC-1 inhibits the transcriptional activity of HIF-1 α , a key regulator of cellular response to hypoxia. The following diagram illustrates the simplified signaling pathway.



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Figure 1. Simplified signaling pathway of **YC-1**'s inhibitory effect on HIF-1α.

Disposal Plan

Proper disposal of **YC-1** and contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

- **Unused YC-1:** Unused or expired **YC-1** should be disposed of as hazardous chemical waste. It should not be poured down the drain or mixed with general laboratory waste.
- **Contaminated Materials:** All materials that have come into contact with **YC-1**, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container.
- **Waste Collection:**
 - Use a clearly labeled, leak-proof container for all **YC-1** waste.
 - The label should include "Hazardous Waste" and "**YC-1**".
 - Store the waste container in a designated, secure area away from incompatible materials.
 - Follow your institution's specific guidelines for hazardous waste pickup and disposal. In the absence of specific institutional guidelines, consult local environmental regulations.

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References

- 1. caymanchem.com [caymanchem.com]
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